

Application Notes and Protocols for 5-(4-Methoxyphenyl)pyridin-3-ol

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Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)pyridin-3-ol

Cat. No.: B3226828

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and potential application of **5-(4-Methoxyphenyl)pyridin-3-ol**. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

Product Information and Safety Data

Table 1: Chemical and Safety Data for **5-(4-Methoxyphenyl)pyridin-3-ol**

| Parameter | Value | Reference |
|--------------------------|---|--------------------------------|
| Chemical Name | 5-(4-Methoxyphenyl)pyridin-3-ol | N/A |
| CAS Number | 109345-94-0 | [1] |
| Molecular Formula | C ₁₂ H ₁₁ NO ₂ | N/A |
| Molecular Weight | 201.22 g/mol | N/A |
| Appearance | Solid (form may vary) | Assumed based on storage class |
| Hazard Statements | H315 (Causes skin irritation), H319 (Causes serious eye irritation) | [1] |
| Precautionary Statements | P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.) | [1] |
| Signal Word | Warning | [1] |
| Pictograms | GHS07 (Exclamation mark) | [1] |
| Storage Class Code | 13 - Non Combustible Solids | [1] |

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability and purity of **5-(4-Methoxyphenyl)pyridin-3-ol** and to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **5-(4-Methoxyphenyl)pyridin-3-ol**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.

Storage Conditions

To ensure the long-term stability of the compound, it should be stored under the following conditions:

- Temperature: Store in a cool, dry place.
- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen) to prevent degradation from atmospheric components.
- Container: Keep the container tightly sealed.

Waste Disposal

Dispose of **5-(4-Methoxyphenyl)pyridin-3-ol** and its containers in accordance with local, regional, and national regulations. Avoid release into the environment.

Experimental Protocols

While specific experimental data for **5-(4-Methoxyphenyl)pyridin-3-ol** is limited in publicly available literature, its structure suggests its utility as a building block in organic synthesis, particularly in cross-coupling reactions. The following is a representative protocol for a Suzuki-Miyaura cross-coupling reaction, a common application for pyridinol derivatives.^[2]

Application: Suzuki-Miyaura Cross-Coupling Reaction

This protocol describes a general procedure for the palladium-catalyzed cross-coupling of **5-(4-Methoxyphenyl)pyridin-3-ol** with an aryl halide.^{[3][4][5]}

Objective: To synthesize a biaryl compound by coupling **5-(4-Methoxyphenyl)pyridin-3-ol** with an aryl bromide.

Materials:

- **5-(4-Methoxyphenyl)pyridin-3-ol**
- Aryl bromide (e.g., 4-bromotoluene)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Distilled water
- Argon or Nitrogen gas
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

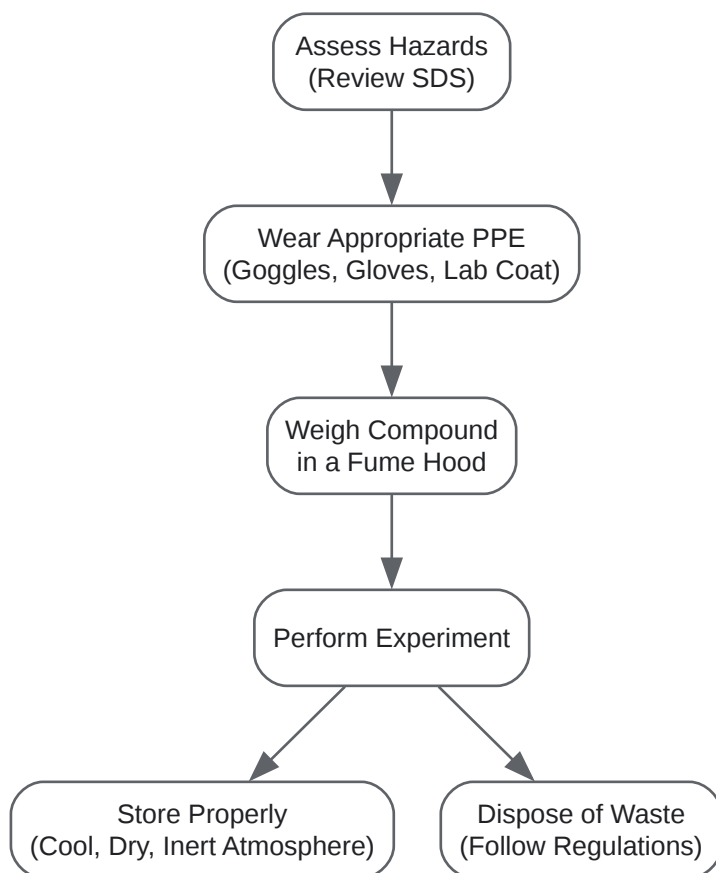
- **Reaction Setup:** In a round-bottom flask, combine **5-(4-Methoxyphenyl)pyridin-3-ol** (1 mmol), the aryl bromide (1.2 mmol), potassium carbonate (2 mmol), and a magnetic stir bar.
- **Inert Atmosphere:** Seal the flask with a septum and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes.
- **Catalyst and Ligand Addition:** Under the inert atmosphere, add Palladium(II) acetate (0.02 mmol) and triphenylphosphine (0.08 mmol).
- **Solvent Addition:** Add 1,4-dioxane (5 mL) and distilled water (1 mL) to the flask via syringe.
- **Reaction:** Heat the reaction mixture to 80-90°C and stir vigorously. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and wash with water and brine.

- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Visualizations

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **5-(4-Methoxyphenyl)pyridin-3-ol** in a laboratory setting.

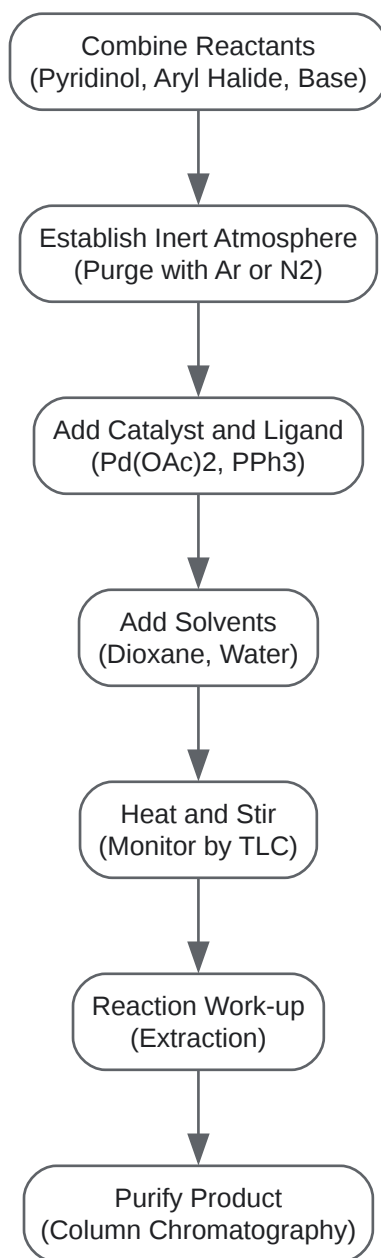


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Caption: Workflow for handling **5-(4-Methoxyphenyl)pyridin-3-ol**.

Suzuki-Miyaura Coupling Reaction Workflow

This diagram outlines the key steps in the Suzuki-Miyaura cross-coupling reaction protocol described above.

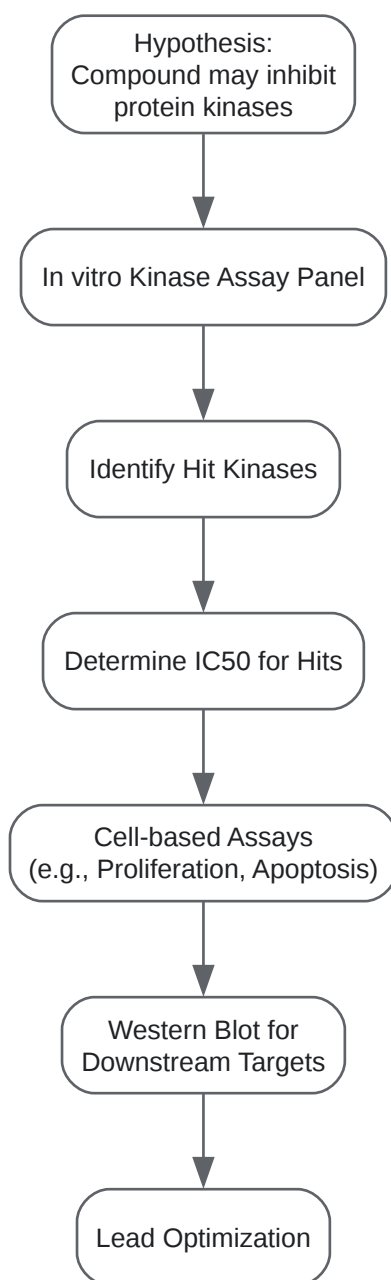


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Caption: Suzuki-Miyaura reaction workflow.

Conceptual Signaling Pathway Investigation

While no specific signaling pathways involving **5-(4-Methoxyphenyl)pyridin-3-ol** have been identified, compounds with similar pyridinol scaffolds have been investigated as kinase inhibitors. The following diagram illustrates a hypothetical workflow for screening this compound for such activity.



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Caption: Investigating kinase inhibitor potential.

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- To cite this document: BenchChem. [Application Notes and Protocols for 5-(4-Methoxyphenyl)pyridin-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3226828#handling-and-storage-of-5-4-methoxyphenyl-pyridin-3-ol]

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